

Dipropyl Malonate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropyl malonate*

Cat. No.: B072706

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of **dipropyl malonate**. The information is curated for professionals in research and development, offering precise data, experimental methodologies, and a logical workflow for property determination.

Core Physicochemical Properties

Dipropyl malonate, also known as malonic acid dipropyl ester, is a colorless to nearly colorless liquid.^[1] It is identified by the CAS number 1117-19-7.^{[1][2][3][4][5]}

Quantitative Data Summary

The fundamental physicochemical characteristics of **dipropyl malonate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O ₄	[2][3][5]
Molecular Weight	188.22 g/mol	[2][3][5]
Appearance	Colorless to Almost colorless clear liquid	[1][4]
Boiling Point	229 °C	[1][4]
Melting Point	-77 °C	[1][4]
Density (Specific Gravity)	1.01 g/cm ³ (at 20/20 °C)	[1][4]
Refractive Index	1.42	[1]
Flash Point	100 °C	[1][4]
Solubility	Very slightly soluble in water; soluble in alcohol and oils.[4] Soluble in ethanol (167.12 g/L), methanol (226.52 g/L), and isopropanol (126.23 g/L) at 25°C.[3]	[3][4]
Purity	>98.0% (GC)	[1]

Experimental Protocols

While specific experimental records for **dipropyl malonate** are not publicly detailed, the following are standard methodologies for determining the key physicochemical properties of a liquid compound like **dipropyl malonate**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination, especially for small sample sizes, is the Thiele tube method.[6]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid for heating bath (e.g., mineral oil)

Procedure:

- A few milliliters of **dipropyl malonate** are placed in the small test tube.[7]
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.[6]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube filled with a heating liquid, such as mineral oil.[6][8]
- The side arm of the Thiele tube is gently heated, causing the bath liquid to circulate and heat the sample uniformly.[9]
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a rapid and continuous stream of bubbles emerges from the capillary tube, heating is discontinued.[8]
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[9]

Determination of Density (Volumetric Method)

Density is the mass of a substance per unit volume. For a liquid like **dipropyl malonate**, this can be determined using a pycnometer or, more simply, a graduated cylinder and a balance.

[10][11]

Apparatus:

- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry measuring cylinder is recorded.[10]
- A specific volume of **dipropyl malonate** (e.g., 20 cm³) is added to the measuring cylinder. [10]
- The mass of the measuring cylinder containing the liquid is recorded.[10]
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[10]
- The density is then calculated by dividing the mass of the liquid by its volume.[12]

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

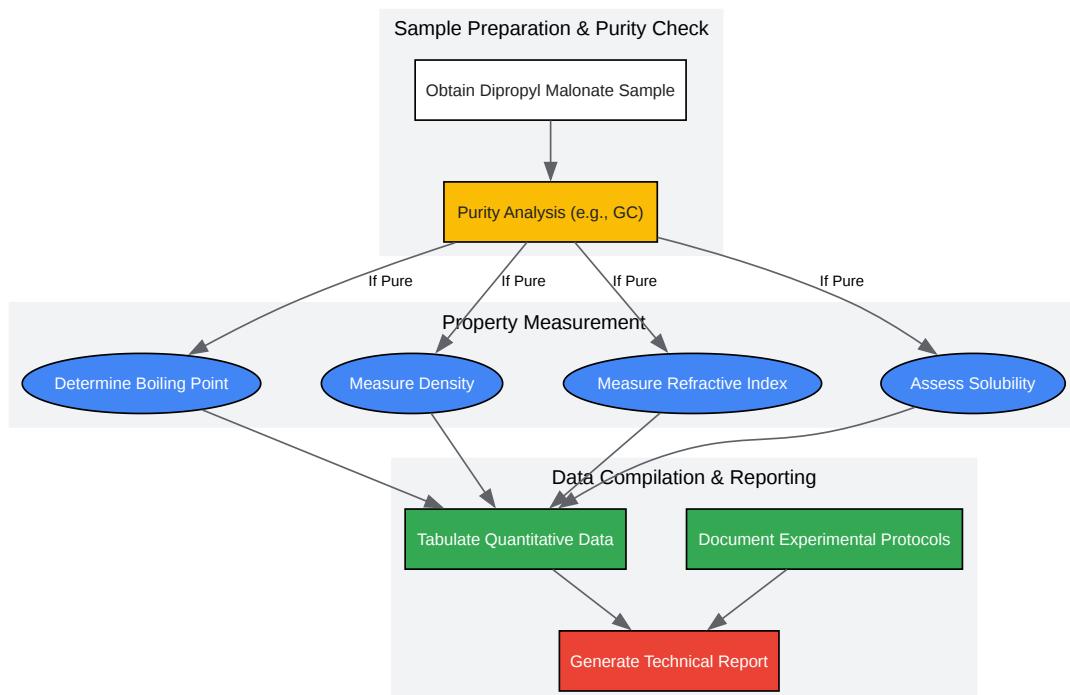
- The refractometer is calibrated using a standard sample with a known refractive index.
- A few drops of **dipropyl malonate** are placed on the prism of the refractometer.

- The prism is closed and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the core physicochemical properties of a liquid chemical compound such as **dipropyl malonate**.

Workflow for Physicochemical Property Determination

[Click to download full resolution via product page](#)

Caption: A logical workflow for determining physicochemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dipropyl Malonate | 1117-19-7 | TCI EUROPE N.V. [tcichemicals.com]
- 2. Dipropyl Malonate | C9H16O4 | CID 517959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scent.vn [scent.vn]
- 4. DIPROPYL MALONATE | 1117-19-7 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. cdn.juniata.edu [cdn.juniata.edu]
- 8. chymist.com [chymist.com]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. wjec.co.uk [wjec.co.uk]
- 11. scribd.com [scribd.com]
- 12. homesciencetools.com [homesciencetools.com]
- To cite this document: BenchChem. [Dipropyl Malonate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072706#physicochemical-properties-of-dipropyl-malonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com